

An In-depth Technical Guide to Investigating the Biological Activity of Aminopyridine Derivatives

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Compound of Interest

Compound Name: 2-Ethoxy-5-(*n,n*-diisopropyl)aminopyridine

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Aminopyridine derivatives represent a versatile class of heterocyclic compounds with a broad spectrum of biological activities, stemming primarily from their ability to modulate key physiological targets.[1] This guide provides a comprehensive overview for researchers and drug development professionals on the core mechanisms, therapeutic applications, and essential methodologies for investigating these potent molecules. The principal mechanism of action for many aminopyridines is the dose-dependent blockade of voltage-gated potassium (Kv) channels, a property that has been successfully leveraged to treat neurological conditions such as multiple sclerosis.[2][3] Beyond neurology, emerging research has unveiled significant potential in oncology, infectious diseases, and inflammatory conditions.[4][5] This document details the scientific rationale behind experimental design, provides step-by-step protocols for critical in vitro and in vivo assays, and outlines future directions for the field. By synthesizing field-proven insights with rigorous scientific principles, this guide serves as an essential resource for unlocking the full therapeutic potential of aminopyridine derivatives.

Introduction to Aminopyridines: A Foundation for Discovery

Aminopyridines are organic compounds derived from pyridine, a six-membered aromatic ring containing one nitrogen atom. The introduction of an amino group (-NH₂) to the pyridine ring gives rise to three primary isomers: 2-aminopyridine, 3-aminopyridine, and 4-aminopyridine, each with distinct electronic properties and biological activities.^{[6][7]} The unique structural and electronic features of the aminopyridine scaffold allow for interaction with a wide range of enzymes and receptors, making it a "privileged scaffold" in medicinal chemistry.^[1]

Historically, the therapeutic potential of aminopyridines, particularly 4-aminopyridine (4-AP), was recognized in the mid-20th century for its effects on the central nervous system.^[1] Decades of research have since elucidated its primary mechanism as a potassium channel blocker, leading to the development of FDA-approved drugs like Dalfampridine (a sustained-release form of 4-AP) for improving walking in patients with multiple sclerosis (MS).^{[2][8]} This success has catalyzed broader investigations into novel derivatives with improved efficacy, selectivity, and reduced toxicity.^[9]

Core Mechanism of Action: Potassium (K⁺) Channel Blockade

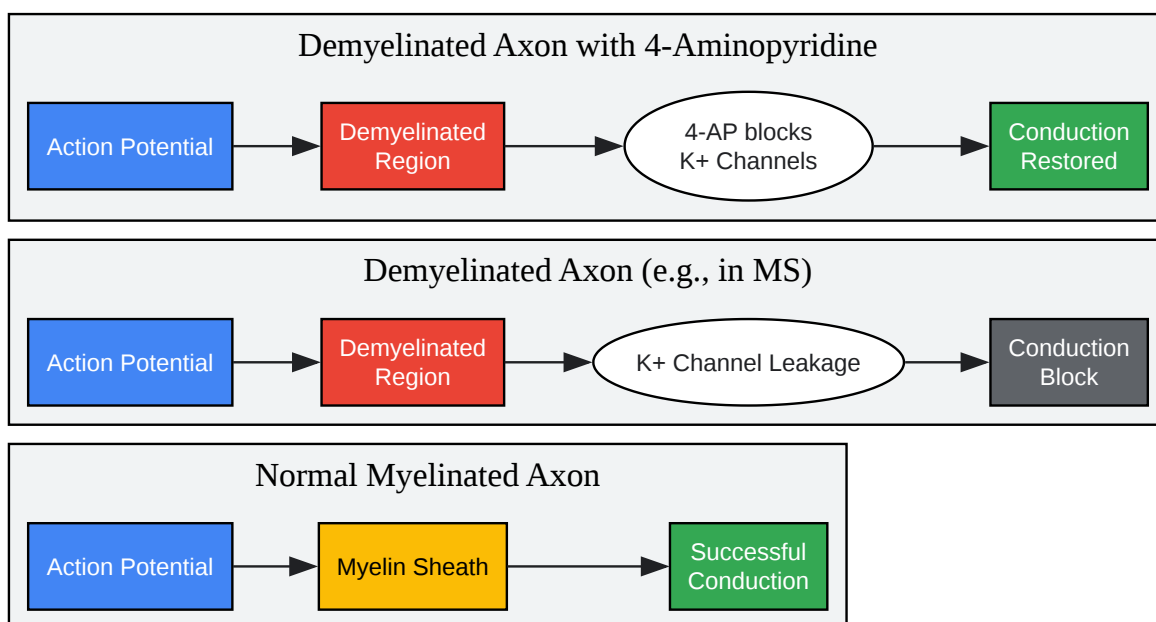
The most well-characterized biological activity of aminopyridines is the blockade of voltage-gated potassium (K_v) channels.^{[1][2]} This mechanism is fundamental to their effects on the nervous system and provides a clear example of their therapeutic potential.

The Role of Voltage-Gated Potassium (K_v) Channels

K_v channels are critical for regulating neuronal excitability. During an action potential, the efflux of potassium ions (K⁺) through these channels is responsible for repolarizing the neuronal membrane, terminating the signal. In demyelinated axons, as seen in MS, the neuronal membrane is exposed, leading to K⁺ leakage. This leakage shortens and weakens the action potential, often causing conduction failure.^{[8][10]}

Molecular Interaction and Its Consequences

Aminopyridines, such as 4-AP, physically obstruct the pore of Kv channels.[11][12] By blocking these channels, 4-AP prevents the premature efflux of K⁺ from demyelinated axons. This action prolongs the duration of the action potential, allowing the electrical signal to propagate past the damaged segment and reach the nerve terminal.[8][13] At the synapse, this restored signal transduction enhances the release of neurotransmitters like acetylcholine, which is crucial for neuromuscular function.[8][14]



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Caption: Mechanism of 4-Aminopyridine in Demyelinated Axons.

Diverse Biological Activities and Therapeutic Frontiers

While their neurological applications are most prominent, the chemical versatility of aminopyridines has led to their investigation in numerous other therapeutic areas.

Neurological Disorders

- Multiple Sclerosis (MS): Dalfampridine (4-AP) is approved to improve walking in MS patients by restoring axonal conduction.[2][15]

- Lambert-Eaton Myasthenic Syndrome (LEMS): Amifampridine (3,4-diaminopyridine) is used to treat muscle weakness in LEMS by enhancing acetylcholine release at the neuromuscular junction.[2][16]
- Other Applications: Aminopyridines have also been investigated for spinal cord injury, myasthenia gravis, and certain ataxias.[16][17]

Anticancer Activity

Recent studies have highlighted the potential of aminopyridine derivatives as anticancer agents, acting through various mechanisms:

- Kinase Inhibition: Novel 2-aminopyridine derivatives have been synthesized as potent and selective inhibitors of Cyclin-Dependent Kinase 8 (CDK8), a target in colorectal cancer.[4] Others have been developed as dual CDK9/HDAC inhibitors for hematological malignancies and solid tumors.[18]
- Enzyme Inhibition: Certain derivatives act as dual inhibitors of tissue non-specific alkaline phosphatase (TNAP) and ecto-5'-nucleotidase (e5'NT), enzymes overexpressed in various cancers.[19]
- Signaling Pathway Modulation: In colorectal cancer cell lines, 2-aminopyridine derivatives have been shown to inhibit the WNT/ β -catenin signaling pathway, a critical driver of tumorigenesis.[20]

Antimicrobial and Antiparasitic Properties

The aminopyridine scaffold is a valuable starting point for developing agents against infectious diseases.

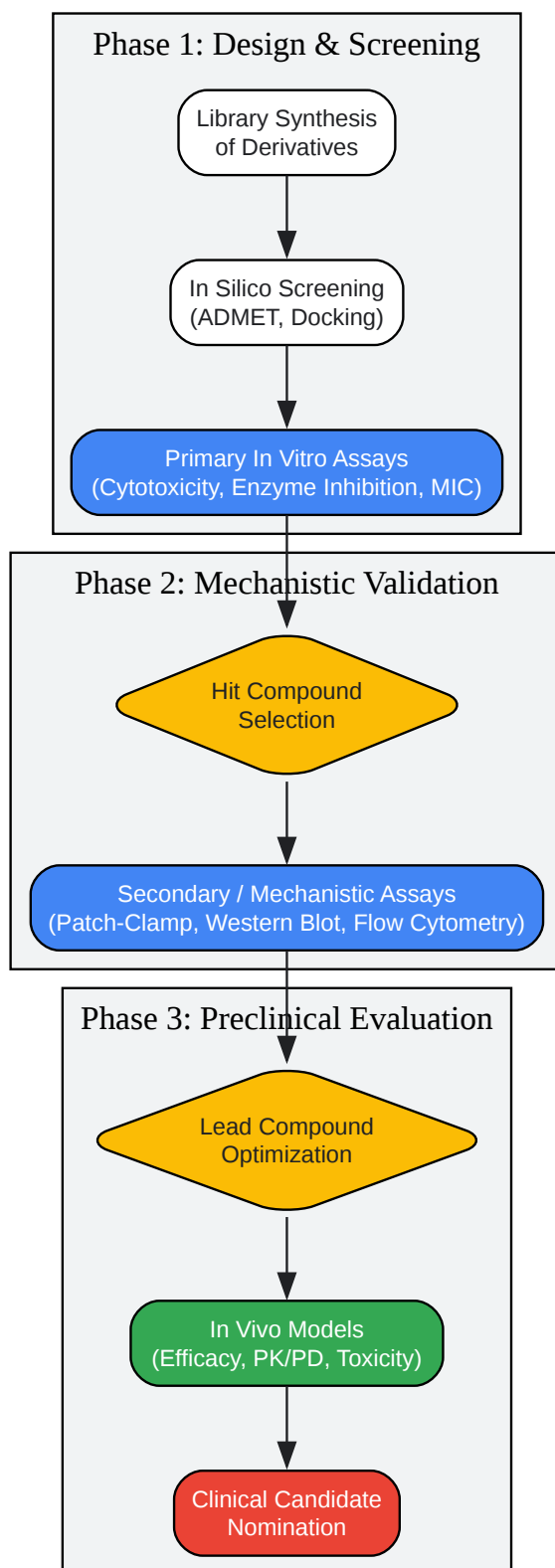
- Antibacterial: Derivatives have demonstrated efficacy against both Gram-positive and Gram-negative bacteria, with some compounds showing minimum inhibitory concentrations (MIC) as low as 0.039 $\mu\text{g/mL}$ against *S. aureus*.[21][22]
- Antiparasitic: Aminopyridine-containing compounds are being actively researched for activity against protozoan neglected tropical diseases, including those caused by *Trypanosoma* and *Leishmania* species.[5]

Derivative Class/Example	Biological Activity	Primary Target/Mechanism	Key Therapeutic Indication
4-Aminopyridine (Dalfampridine)	Neuronal Conduction Enhancement	Voltage-Gated K ⁺ Channel Blockade	Multiple Sclerosis[2][8]
3,4-Diaminopyridine (Amifampridine)	Neurotransmitter Release	Voltage-Gated K ⁺ Channel Blockade	Lambert-Eaton Myasthenic Syndrome[2]
Compound 29 (2-Amino-pyridine)	Anticancer (Anti-proliferative)	CDK8 Inhibition	Colorectal Cancer[4]
Aminopyridine-Amide Derivatives	Anticancer, Enzyme Inhibition	TNAP and e5'NT Inhibition	General Oncology[19]
2-Amino-3-cyanopyridines	Antibacterial	Not fully elucidated	Bacterial Infections[21]
Quinoline-Aminopyridine Hybrids	Antiparasitic	Not fully elucidated	Trypanosomiasis (Chagas disease)[5]

Table 1: Summary of Biological Activities of Key Aminopyridine Derivatives.

Methodologies for Investigating Biological Activity

A multi-tiered approach, combining computational, in vitro, and in vivo methods, is essential for a thorough investigation of aminopyridine derivatives.



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Caption: General Experimental Workflow for Aminopyridine Drug Discovery.

In Silico Analysis

Before synthesis or extensive biological testing, computational methods can predict the viability of derivatives.

- **ADMET Prediction:** Absorption, Distribution, Metabolism, Excretion, and Toxicity (ADMET) models are used to forecast the pharmacokinetic properties and potential toxicity of new compounds, helping to prioritize candidates with drug-like characteristics.[\[20\]](#)[\[21\]](#)
- **Molecular Docking:** This technique predicts the binding orientation of a derivative within the active site of a target protein (e.g., a kinase or enzyme). This provides insight into potential efficacy and guides further structural modifications.[\[19\]](#)[\[20\]](#)

In Vitro Assays

Causality Behind Experimental Choices: The selection of an in vitro assay is dictated by the hypothesized mechanism of action. For a suspected K⁺ channel blocker, electrophysiology is the gold standard. For a potential anticancer agent, a cytotoxicity assay is the essential first screen.

Experimental Protocol: MTT Cytotoxicity Assay

This assay is a fundamental first step for assessing the anticancer potential of aminopyridine derivatives by measuring their effect on cell viability.

- **Cell Seeding:** Plate cancer cells (e.g., HCT-116 for colon cancer) in a 96-well plate at a density of 5,000-10,000 cells per well.[\[20\]](#) Allow cells to adhere overnight in a humidified incubator at 37°C and 5% CO₂.
- **Compound Treatment:** Prepare serial dilutions of the aminopyridine derivatives in cell culture medium. Remove the old medium from the wells and add 100 µL of the compound dilutions. Include a vehicle control (e.g., DMSO) and a positive control (e.g., a known cytotoxic drug).
- **Incubation:** Incubate the plate for 48-72 hours. The duration is critical to allow the compound to exert its effect.
- **MTT Addition:** Add 10 µL of MTT reagent (5 mg/mL in PBS) to each well and incubate for 3-4 hours. Viable cells with active mitochondrial reductases will convert the yellow MTT to a

purple formazan precipitate.

- Solubilization: Carefully remove the medium and add 100 μ L of a solubilizing agent (e.g., DMSO or isopropanol with 0.04 N HCl) to each well to dissolve the formazan crystals.
- Data Acquisition: Measure the absorbance at 570 nm using a microplate reader. The intensity of the purple color is directly proportional to the number of viable cells.
- Analysis: Calculate the percentage of cell viability relative to the vehicle control and plot a dose-response curve to determine the IC₅₀ value (the concentration at which 50% of cell growth is inhibited).[\[20\]](#)

Experimental Protocol: Whole-Cell Patch-Clamp Electrophysiology

This technique provides direct evidence of ion channel blockade and is essential for characterizing derivatives targeting Kv channels.

- Cell Preparation: Culture cells expressing the target Kv channel (e.g., CHO cells transfected with Kv1.1) on glass coverslips.
- Solution Preparation:
 - External Solution (in mM): 140 NaCl, 5 KCl, 2 CaCl₂, 1 MgCl₂, 10 HEPES, 10 Glucose (pH adjusted to 7.4).
 - Internal (Pipette) Solution (in mM): 140 KCl, 1 MgCl₂, 10 EGTA, 10 HEPES, 2 Mg-ATP (pH adjusted to 7.2). These solutions are designed to mimic physiological ion concentrations.
- Recording:
 - Place a coverslip in a recording chamber on an inverted microscope.
 - Using a micromanipulator, approach a single cell with a glass micropipette (filled with internal solution) and apply gentle suction to form a high-resistance "gigaseal" (>1 G Ω) with the cell membrane.

- Apply a brief pulse of suction to rupture the membrane patch, achieving the "whole-cell" configuration, which allows control of the cell's membrane potential and measurement of total ion current.
- Data Acquisition:
 - Apply a voltage-step protocol (e.g., depolarizing steps from -80 mV to +60 mV) to activate the Kv channels and record the resulting potassium currents.
 - Establish a stable baseline recording.
 - Perfuse the aminopyridine derivative onto the cell at a known concentration and repeat the voltage-step protocol.
- Analysis: Measure the peak current amplitude before (control) and after drug application. A reduction in current indicates channel blockade. Calculate the percentage of inhibition to determine the IC50 value for channel blockade.[\[12\]](#)

In Vivo Models

After a compound demonstrates promising and verifiable in vitro activity, its efficacy and safety must be tested in a living organism.

- Pharmacokinetic (PK) and Pharmacodynamic (PD) Studies: These studies are crucial to understand how the body processes the drug and how the drug affects the body over time. [\[14\]](#) Blood, urine, and tissue samples are collected at various time points after administration to determine key parameters like half-life ($t_{1/2}$), maximum concentration (C_{max}), and clearance.[\[23\]](#)[\[24\]](#)
- Efficacy Models:
 - Neurodegenerative Disease: For MS, the Experimental Autoimmune Encephalomyelitis (EAE) mouse model is commonly used to assess a compound's ability to improve motor function and reduce demyelination.[\[10\]](#)
 - Oncology: Tumor xenograft models, where human cancer cells are implanted in immunocompromised mice, are the standard for evaluating the anti-tumor efficacy of a new derivative.[\[18\]](#)

Parameter	Description	Method of Measurement	Importance
C _{max}	Maximum observed plasma concentration.	HPLC or LC-MS/MS of plasma samples. [14][25]	Indicates the peak exposure to the drug; related to efficacy and potential toxicity.
t _{max}	Time to reach C _{max} .	Analysis of concentration-time curve.[24]	Reflects the rate of drug absorption.
t _{1/2} (Half-life)	Time required for the plasma concentration to decrease by half.	Analysis of concentration-time curve.[23]	Determines dosing frequency.
Clearance (Cl/F)	The rate at which the drug is removed from the body.	Calculated from dose and AUC.[24]	Informs on the efficiency of elimination processes (metabolism, excretion).
Metabolism	Chemical modification of the drug by the body.	In vitro assays with liver microsomes (Cytochrome P450 enzymes).[26][27]	Identifies potential drug-drug interactions and active/inactive metabolites.

Table 2: Key Pharmacokinetic Parameters for Evaluating Aminopyridine Derivatives.

Challenges and Future Directions

Despite their successes, the development of aminopyridine derivatives faces challenges.

- **Toxicity and Selectivity:** The primary challenge is toxicity, as non-selective blockade of potassium channels can lead to side effects like seizures.[9][28] A major goal of current research is to develop derivatives with higher selectivity for specific Kv channel subtypes or other therapeutic targets to widen the therapeutic window.

- **Novel Applications:** The discovery of anticancer and antimicrobial activities opens up new avenues for research. Future work will likely focus on optimizing these non-neurological activities and elucidating their precise mechanisms of action.[\[29\]](#)[\[30\]](#)
- **Drug Delivery:** Innovations in drug delivery, such as sustained-release formulations, have been critical for improving the safety and convenience of drugs like 4-AP.[\[24\]](#) Continued development in this area will be vital for future derivatives.

Conclusion

Aminopyridine derivatives are a pharmacologically significant class of compounds with a proven clinical track record and vast untapped potential. Their foundational mechanism as potassium channel blockers has paved the way for effective treatments in neurology, while ongoing research continues to uncover exciting new activities in oncology and infectious disease. For the drug development professional, a successful investigation hinges on a logical, multi-layered approach that integrates predictive in silico tools, robust in vitro validation of the biological mechanism, and comprehensive in vivo evaluation of efficacy and safety. By adhering to these principles of scientific integrity and causality-driven experimentation, the research community can continue to develop safer, more effective aminopyridine-based therapies to address a wide range of unmet medical needs.

References

- The use of aminopyridines in neurological disorders - PubMed. (n.d.).
- Syntheses, Complexation and Biological Activity of Aminopyridines: A Mini-Review. (2021). American Journal of Heterocyclic Chemistry.
- Syntheses, Complexation and Biological Activity of Aminopyridines: A Mini-Review. (2021). Science Publishing Group.
- Khalid, T., Malik, A., Rasool, N., Kanwal, A., Nawaz, H., & Almas, I. (2025). Cracking the code: the clinical and molecular impact of aminopyridines; a review (2019–2024). RSC Advances.
- 4-aminopyridine – the new old drug for the treatment of neurodegenerative diseases. (2019). Pharmacia.
- Synthesis and Biological Study of 4-Aminopyridine-Peptide Derivatives Designed for the Treatment of Neurodegenerative Disorders - PubMed. (2023). Current Alzheimer Research.
- Efficient Synthesis of 2-Aminopyridine Derivatives: Antibacterial Activity Assessment and Molecular Docking Studies - PMC - PubMed Central. (n.d.).

- Syntheses, Complexation and Biological Activity of Aminopyridines: A Mini-Review. (2021). ResearchGate.
- Pharmacokinetics and Pharmacodynamics of 4-Aminopyridine in Awake Guinea Pigs. (n.d.).
- Aminopyridines in the treatment of multiple sclerosis and other neurological disorders. (2020). Neurodegenerative Disease Management.
- The use of aminopyridines in neurological disorders. (2012). Merck Millipore.
- Design and Synthesis of a 2-Amino-pyridine Derivative as a Potent CDK8 Inhibitor for Anti-colorectal Cancer Therapy. (2022). Journal of Medicinal Chemistry.
- Aminopyridines in the development of drug candidates against protozoan neglected tropical diseases - PMC - PubMed Central. (n.d.).
- Amino Acid Conjugates of Aminothiazole and Aminopyridine as Potential Anticancer Agents: Synthesis, Molecular Docking and in vitro Evaluation - PMC - PubMed Central. (2021).
- Cytotoxic Evaluation and Molecular Docking Studies of Aminopyridine Derivatives as Potential Anticancer Agents. (2022). Bentham Science Publishers.
- Discovery of Novel 2-Aminopyridine-Based and 2-Aminopyrimidine-Based Derivatives as Potent CDK/HDAC Dual Inhibitors for the Treatment of Refractory Solid Tumors and Hematological Malignancies - PubMed. (2024). Journal of Medicinal Chemistry.
- 3125 PDFs | Review articles in AMINOPYRIDINES - ResearchGate. (n.d.).
- A simple synthesis of aminopyridines: use of amides as amine source - SciELO. (n.d.).
- 4-aminopyridine is not just a symptomatic therapy, it has a neuroprotective effect – Yes - NIH. (n.d.).
- 4-aminopyridine – the new old drug for the treatment of neurodegenerative diseases. (2019).
- 4-Aminopyridine - Wikipedia. (n.d.).
- 4-Aminopyridine | Voltage-gated Potassium (KV) Channels | Tocris Bioscience. (n.d.).
- Chemical and biophysical characterization of novel potassium channel blocker 3-fluoro-5-methylpyridin-4-amine - PubMed. (2024). Scientific Reports.
- 4-Aminopyridine Based Amide Derivatives as Dual Inhibitors of Tissue Non-Specific Alkaline Phosphatase and ecto-5'-nucleotidase With Potential Anticancer Activity - PubMed. (n.d.). Bioorganic Chemistry.
- 4-aminopyridine – the new old drug for the treatment of neurodegenerative diseases. (2019). Semantic Scholar.
- Innovative Amino-Functionalization of Pyrdo[2,3-d]pyrimidine Scaffolds for Broad Therapeutic Applications Supported by Computational Analyses - MDPI. (n.d.).
- Potassium Channel Antagonists 4-Aminopyridine and the T-Butyl Carbamate Derivative of 4-Aminopyridine Improve Hind Limb Function in Chronically Non-Ambulatory Dogs; A Blinded, Placebo-Controlled Trial. (2014). PLoS ONE.
- A model for 4-aminopyridine action on K channels: similarities to tetraethylammonium ion action - NIH. (n.d.).

- 4-Aminopyridine Potassium Channel inhibitor - Selleck Chemicals. (n.d.).
- (PDF) Efficient Synthesis of 2-Aminopyridine Derivatives: Antibacterial Activity Assessment and Molecular Docking Studies - ResearchGate. (n.d.).
- Synthesis of 6-aminopyridine and bipyridine derivatives 20 and 22a–c. - ResearchGate. (n.d.).
- Pharmacokinetics and pharmacodynamics of 4-aminopyridine in anesthetized dogs - PubMed. (n.d.). The Journal of Pharmacology and Experimental Therapeutics.
- Neuroprotective Properties of 4-Aminopyridine - PMC - NIH. (2021). Neurology and Therapy.
- Pharmacokinetics and pharmacodynamics of 2,4-diaminopyridine in the cat - PubMed. (1988). Fundamental & Clinical Pharmacology.
- Population Pharmacokinetics/Pharmacodynamics of 3,4-Diaminopyridine Free Base in Patients With Lambert-Eaton Myasthenia - PubMed. (n.d.). CPT: Pharmacometrics & Systems Pharmacology.
- In vitro evaluation of the effects of 4-aminopyridine on cytochrome P450 enzymes - NIH. (n.d.).
- 4-Aminopyridine | C₅H₆N₂ | CID 1727 - PubChem. (n.d.).
- In vitro evaluation of the effects of 4-aminopyridine on cytochrome P450 enzymes - PubMed. (n.d.). Drug Metabolism and Disposition.
- Pharmacokinetics and safety of multiple oral doses of sustained-release 4-aminopyridine (Fampridine-SR) in subjects with chronic, incomplete spinal cord injury - PubMed. (n.d.). The Journal of Spinal Cord Medicine.
- Amino-Pyrazoles in Medicinal Chemistry: A Review - MDPI. (2023).
- Liquid-chromatographic determination of 4-aminopyridine in serum, saliva, and urine - the University of Groningen research portal. (n.d.).

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Sources

- [1. Cracking the code: the clinical and molecular impact of aminopyridines; a review \(2019–2024\) - RSC Advances \(RSC Publishing\) DOI:10.1039/D4RA07438F \[pubs.rsc.org\]](#)
- [2. The use of aminopyridines in neurological disorders - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. merckmillipore.com \[merckmillipore.com\]](#)

- [4. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [5. Aminopyridines in the development of drug candidates against protozoan neglected tropical diseases - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [6. Syntheses, Complexation and Biological Activity of Aminopyridines: A Mini-Review, American Journal of Heterocyclic Chemistry, Science Publishing Group \[sciencepublishinggroup.com\]](https://sciencepublishinggroup.com)
- [7. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [8. 4-aminopyridine – the new old drug for the treatment of neurodegenerative diseases \[pharmacia.pensoft.net\]](https://pharmacia.pensoft.net)
- [9. Synthesis and Biological Study of 4-Aminopyridine-Peptide Derivatives Designed for the Treatment of Neurodegenerative Disorders - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [10. 4-aminopyridine is not just a symptomatic therapy, it has a neuroprotective effect – Yes - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [11. A model for 4-aminopyridine action on K channels: similarities to tetraethylammonium ion action - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [12. selckchem.com \[selckchem.com\]](https://selckchem.com)
- [13. 4-Aminopyridine - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [14. tandfonline.com \[tandfonline.com\]](https://tandfonline.com)
- [15. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [16. Aminopyridines in the treatment of multiple sclerosis and other neurological disorders - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [17. Potassium Channel Antagonists 4-Aminopyridine and the T-Butyl Carbamate Derivative of 4-Aminopyridine Improve Hind Limb Function in Chronically Non-Ambulatory Dogs; A Blinded, Placebo-Controlled Trial | PLOS One \[journals.plos.org\]](https://journals.plos.org)
- [18. Discovery of Novel 2-Aminopyridine-Based and 2-Aminopyrimidine-Based Derivatives as Potent CDK/HDAC Dual Inhibitors for the Treatment of Refractory Solid Tumors and Hematological Malignancies - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [19. 4-Aminopyridine based amide derivatives as dual inhibitors of tissue non-specific alkaline phosphatase and ecto-5'-nucleotidase with potential anticancer activity - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [20. benthamdirect.com \[benthamdirect.com\]](https://benthamdirect.com)
- [21. Efficient Synthesis of 2-Aminopyridine Derivatives: Antibacterial Activity Assessment and Molecular Docking Studies - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)

- [22. researchgate.net \[researchgate.net\]](#)
- [23. Pharmacokinetics and pharmacodynamics of 4-aminopyridine in anesthetized dogs - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [24. Pharmacokinetics and safety of multiple oral doses of sustained-release 4-aminopyridine \(Fampridine-SR\) in subjects with chronic, incomplete spinal cord injury - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [25. research.rug.nl \[research.rug.nl\]](#)
- [26. In vitro evaluation of the effects of 4-aminopyridine on cytochrome P450 enzymes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [27. In vitro evaluation of the effects of 4-aminopyridine on cytochrome P450 enzymes - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [28. 4-Aminopyridine | C5H6N2 | CID 1727 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [29. Amino Acid Conjugates of Aminothiazole and Aminopyridine as Potential Anticancer Agents: Synthesis, Molecular Docking and in vitro Evaluation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [30. mdpi.com \[mdpi.com\]](#)
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